

# An In-depth Technical Guide to 3-Oxo-3-(thiophen-3-yl)propanenitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Oxo-3-(thiophen-3-yl)propanenitrile

Cat. No.: B1349826

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Oxo-3-(thiophen-3-yl)propanenitrile**, a key building block in medicinal chemistry. This document outlines its chemical and physical properties, safety information, a detailed experimental protocol for its synthesis, and its potential role in biological signaling pathways.

## Core Properties

**3-Oxo-3-(thiophen-3-yl)propanenitrile**, identified by the CAS number 69879-30-7, is a bifunctional molecule containing both a ketone and a nitrile group.<sup>[1][2][3]</sup> This unique structure makes it a valuable intermediate in the synthesis of various heterocyclic compounds, particularly in the development of novel therapeutics.

The key physicochemical properties of **3-Oxo-3-(thiophen-3-yl)propanenitrile** are summarized in the table below. These properties are crucial for its handling, storage, and application in chemical synthesis.

Property	Value	Reference
CAS Number	69879-30-7	[1]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> NOS	[1][3]
Molecular Weight	151.19 g/mol	[1]
Appearance	White to off-white solid	[3]
Melting Point	91-93 °C	[3]
Boiling Point	313.4 ± 22.0 °C (Predicted)	[3]
Density	1.256 ± 0.06 g/cm <sup>3</sup> (Predicted)	[3]
pKa	7.56 ± 0.10 (Predicted)	[3]

This compound is also known by several other names in the literature and commercial catalogs[3][4][5]:

- 3-oxo-3-(3-thienyl)propanenitrile
- β-Oxo-3-thiophenepropanenitrile
- 3-Thenoylacetonitrile
- 2-(thiophene-3-carbonyl)acetonitrile
- 3-cyanoacetyl thiophene

## Safety and Handling

Proper handling of **3-Oxo-3-(thiophen-3-yl)propanenitrile** is essential in a laboratory setting. The compound is classified as an irritant.[3] Below is a summary of its GHS hazard information.

Hazard Information	Details	Reference
Signal Word	Warning	[3]
GHS Pictogram	GHS07	[3]
Hazard Statements	H302 - Harmful if swallowed H312 - Harmful in contact with skin H315 - Causes skin irritation H319 - Causes serious eye irritation H332 - Harmful if inhaled H335 - May cause respiratory irritation	[3]
Precautionary Statements	P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P330, P332+P313, P337+P313, P362, P403+P233, P405, P501	[3]
Storage Temperature	2-8°C	[3]

## Experimental Protocols

The synthesis of  $\beta$ -ketonitriles such as **3-Oxo-3-(thiophen-3-yl)propanenitrile** is typically achieved through a Claisen condensation reaction. The following protocol describes a general procedure involving the condensation of a thiophene-3-carboxylate ester with acetonitrile in the presence of a strong base.

Materials:

- Methyl thiophene-3-carboxylate
- Anhydrous acetonitrile
- Sodium hydride (NaH), 60% dispersion in mineral oil

- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Hydrochloric acid (HCl), 1M solution
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask, condenser, magnetic stirrer, dropping funnel, and nitrogen inlet

Procedure:

- Preparation: A three-necked round-bottom flask equipped with a magnetic stirrer, a condenser, a dropping funnel, and a nitrogen inlet is flame-dried and allowed to cool under a stream of dry nitrogen.
- Reaction Setup: The flask is charged with sodium hydride (1.2 equivalents), which has been previously washed with anhydrous hexane to remove the mineral oil. Anhydrous THF is added to create a slurry.
- Addition of Acetonitrile: Anhydrous acetonitrile (2.0 equivalents) is added dropwise to the stirred slurry at  $0^\circ\text{C}$  (ice bath). The mixture is then allowed to warm to room temperature and stirred for 30 minutes.
- Addition of Ester: A solution of methyl thiophene-3-carboxylate (1.0 equivalent) in anhydrous THF is added dropwise to the reaction mixture via the dropping funnel over a period of 30 minutes.
- Reaction: The reaction mixture is heated to reflux and maintained at this temperature for 4-6 hours, with the progress of the reaction monitored by thin-layer chromatography (TLC).
- Quenching: After the reaction is complete, the mixture is cooled to  $0^\circ\text{C}$ , and the excess sodium hydride is cautiously quenched by the slow addition of water.
- Acidification and Extraction: The aqueous layer is acidified to pH 3-4 with 1M HCl. The resulting mixture is then extracted three times with diethyl ether.

- **Washing and Drying:** The combined organic extracts are washed with saturated sodium bicarbonate solution and then with brine. The organic layer is dried over anhydrous magnesium sulfate.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by column chromatography on silica gel or by recrystallization from an appropriate solvent system (e.g., ethanol/water) to yield pure **3-Oxo-3-(thiophen-3-yl)propanenitrile**.



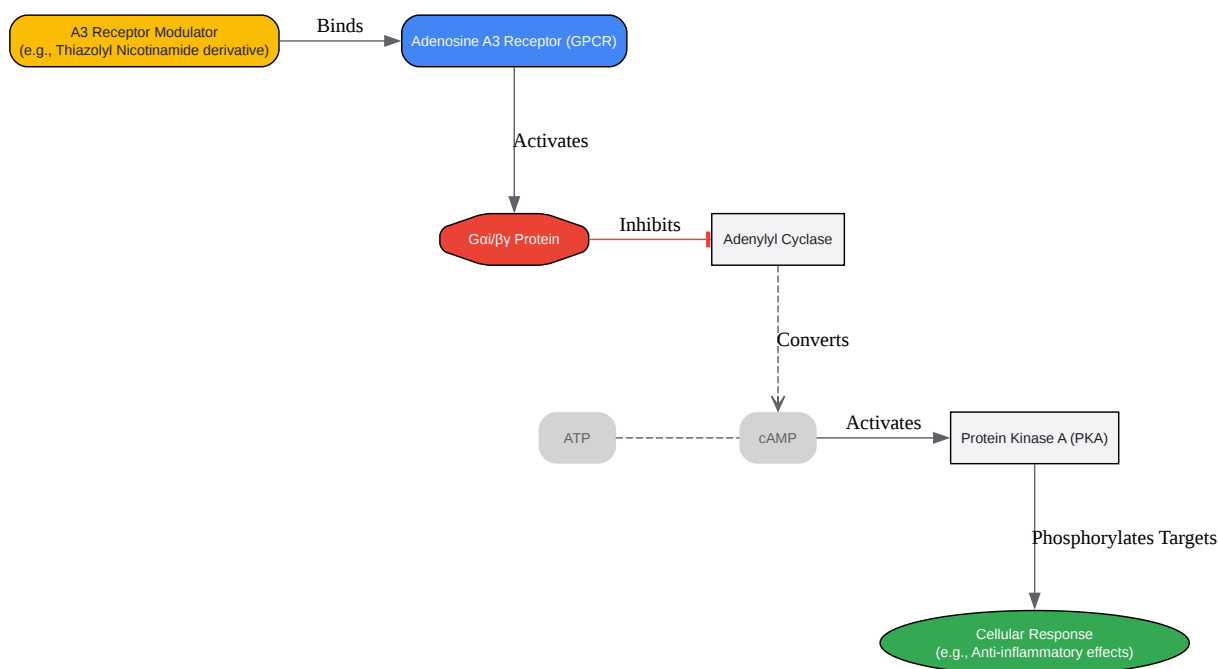
[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **3-Oxo-3-(thiophen-3-yl)propanenitrile**.

## Biological Significance and Signaling Pathways

While specific signaling pathways directly involving **3-Oxo-3-(thiophen-3-yl)propanenitrile** are not extensively documented, its utility as a precursor for pharmacologically active molecules is recognized. For instance, it is used in the preparation of thiazolyl nicotinamides, which act as adenosine A3 receptor modulators.<sup>[3]</sup> The adenosine A3 receptor is a G protein-coupled receptor (GPCR) that plays a role in various physiological processes, including inflammation and cardiac function.

Modulation of the A3 receptor can trigger downstream signaling cascades. The diagram below illustrates a generalized signaling pathway for a G $\alpha$ i-coupled receptor like the adenosine A3 receptor.



[Click to download full resolution via product page](#)

Caption: Generalized Gai-coupled receptor signaling pathway.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. scbt.com [scbt.com]
- 3. 3-oxo-3-(3-thienyl)propanenitrile | 69879-30-7 [chemicalbook.com]
- 4. 3-Oxo-3-(thiophen-3-yl)propanenitrile - CAS:69879-30-7 - Sunway Pharm Ltd [3wpharm.com]
- 5. 3-Oxo-3-(3-thienyl)propanenitrile | CAS#:69879-30-7 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Oxo-3-(thiophen-3-yl)propanenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349826#3-oxo-3-thiophen-3-yl-propanenitrile-cas-number-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)